

# "Antifungal agent 82" application in agricultural fungal control

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To effectively utilize "**Antifungal Agent 82**" for agricultural fungal control, a thorough understanding of its application, efficacy, and underlying mechanisms is crucial. The following application notes and protocols are designed for researchers, scientists, and drug development professionals to provide a comprehensive guide for its use in laboratory and field settings.

### **Application Notes**

"Antifungal Agent 82" has demonstrated significant potential in controlling a range of phytopathogenic fungi. Its primary application lies in the prevention and treatment of fungal diseases in key agricultural crops. The agent exhibits both protective and curative activity, making it a versatile tool in integrated pest management (IPM) strategies.

#### **Spectrum of Activity**

"Antifungal Agent 82" has shown high efficacy against various fungal pathogens. The following table summarizes its in vitro activity against several economically important fungi.

Table 1: In Vitro Efficacy of Antifungal Agent 82 Against Various Phytopathogenic Fungi



Fungal Species	EC₅₀ (μg/mL)
Botrytis cinerea	0.048
Sclerotinia sclerotiorum	0.039
Fusarium graminearum	0.125
Magnaporthe oryzae	0.25
Rhizoctonia solani	0.5

#### **Mechanism of Action**

"Antifungal Agent 82" primarily functions by inhibiting the synthesis of  $\beta$ -1,3-glucan, a critical component of the fungal cell wall. This inhibition leads to cell wall stress, triggering a series of cellular responses, including the activation of the cell wall integrity (CWI) signaling pathway.



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Caption: Mechanism of action of Antifungal Agent 82.

#### **Field Trial Data**

Field trials have demonstrated the practical efficacy of "**Antifungal Agent 82**" in controlling fungal diseases and improving crop yield.

Table 2: Field Trial Results of **Antifungal Agent 82** on Gray Mold in Tomatoes



Treatment	Application Rate (g/ha)	Disease Severity (%)	Control Efficacy (%)	Yield (t/ha)
Control (Untreated)	0	75.3	-	45.2
Antifungal Agent 82	100	20.1	73.3	68.5
Antifungal Agent 82	150	12.5	83.4	75.1
Standard Fungicide	200	18.9	74.9	69.3

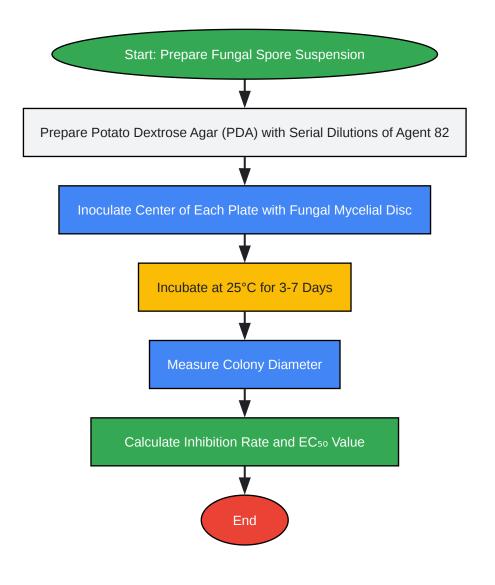
## **Experimental Protocols**

The following are detailed protocols for key experiments to evaluate the efficacy of "Antifungal Agent 82".

#### **Protocol 1: In Vitro Antifungal Activity Assay**

This protocol determines the half-maximal effective concentration (EC<sub>50</sub>) of "**Antifungal Agent 82**" against a target fungal pathogen.





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Caption: Workflow for in vitro antifungal activity assay.

#### Methodology:

- Preparation of Fungal Inoculum: Culture the target fungus on Potato Dextrose Agar (PDA) for 5-7 days at 25°C. Collect mycelial plugs from the edge of the actively growing colony using a sterile 5-mm diameter cork borer.
- Preparation of Antifungal Plates: Prepare serial dilutions of "Antifungal Agent 82" in sterile
  distilled water. Add the appropriate volume of each dilution to molten PDA to achieve the
  desired final concentrations. Pour the amended PDA into 90-mm Petri dishes.

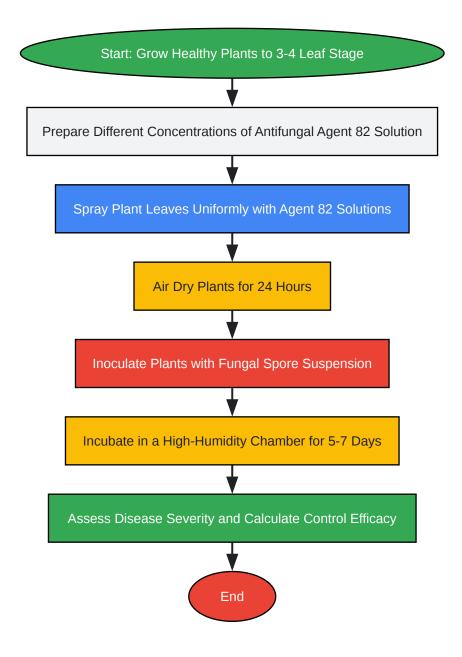


- Inoculation and Incubation: Place a 5-mm mycelial plug at the center of each PDA plate.
   Seal the plates with parafilm and incubate at 25°C in the dark.
- Data Collection: Measure the diameter of the fungal colony in two perpendicular directions daily until the colony in the control plate (without the agent) reaches the edge of the plate.
- Data Analysis: Calculate the percentage of mycelial growth inhibition for each concentration. The EC<sub>50</sub> value is determined by probit analysis of the inhibition data.

#### **Protocol 2: In Vivo Protective Efficacy Assay**

This protocol evaluates the ability of "**Antifungal Agent 82**" to protect plants from fungal infection.





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